

# Application Note: Western Blot Protocol for Detecting pCREB (Ser133) Following DS01080522 Treatment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DS01080522

Cat. No.: B15142608

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**Audience:** Researchers, scientists, and drug development professionals.

**Purpose:** This document provides a detailed protocol for the detection of phosphorylated cAMP response element-binding protein (pCREB) at serine 133 using Western blotting. This method is intended for researchers investigating the effects of the novel compound **DS01080522** on cellular signaling pathways that involve CREB activation.

## Introduction

The cAMP response element-binding protein (CREB) is a transcription factor that plays a crucial role in regulating the expression of genes involved in a variety of cellular processes, including cell proliferation, differentiation, and survival. The activity of CREB is primarily regulated by phosphorylation at the serine 133 residue. This phosphorylation event can be initiated by several signaling pathways, including those mediated by protein kinase A (PKA) and calcium/calmodulin-dependent protein kinases (CaMKs).

Given its central role in cellular function, the modulation of CREB phosphorylation is a key area of investigation in drug discovery and development. This application note details a robust Western blot protocol to assess the impact of a novel compound, **DS01080522**, on the phosphorylation status of CREB.

# Hypothetical Signaling Pathway for CREB Phosphorylation

The diagram below illustrates a generalized signaling cascade that can lead to the phosphorylation of CREB. A compound like **DS01080522** could potentially influence this pathway at various points, either directly or indirectly, to modulate CREB activity.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)